

Proper Disposal of 2-Bromononane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Bromononane

Cat. No.: B1329715

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An essential guide for the safe handling and disposal of **2-bromononane**, ensuring personnel safety and environmental compliance.

This document provides comprehensive, step-by-step procedures for the proper disposal of **2-bromononane**, a halogenated organic compound. Adherence to these guidelines is critical for researchers, scientists, and drug development professionals to maintain a safe laboratory environment and comply with hazardous waste regulations. While some safety data sheets (SDS) may not classify **2-bromononane** as hazardous under OSHA's 2012 standard, it is categorized as harmful if swallowed and potentially detrimental to aquatic life with long-lasting effects.^{[1][2][3][4]} Therefore, it must be managed as a hazardous waste stream.

Immediate Safety and Handling

Prior to handling **2-bromononane**, it is imperative to wear appropriate Personal Protective Equipment (PPE). This includes chemical safety goggles, chemical-resistant gloves, and a lab coat.^{[1][2][5]} All handling of **2-bromononane** and its waste should be conducted within a certified chemical fume hood to minimize inhalation exposure.^[6]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and safety information for **2-bromononane**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ Br	[2][4]
Molecular Weight	207.15 g/mol	[3][4]
Boiling Point	208 - 209 °C	[1]
Density	1.081 g/cm ³	[4]
GHS Hazard Statements	H302: Harmful if swallowed H413: May cause long lasting harmful effects to aquatic life	[3][4]

Step-by-Step Disposal Protocol

The disposal of **2-bromononane** must be managed as hazardous chemical waste in accordance with local, state, and federal regulations.

1. Waste Segregation:

- Crucially, never mix halogenated organic waste like **2-bromononane** with non-halogenated organic waste.[6][7][8]
- Keep it separate from other waste categories such as acids, bases, and oxidizers.[6][8]

2. Waste Collection and Container Management:

- Use a designated, chemically compatible, and clearly labeled hazardous waste container for collecting 2-bromonane waste and any contaminated materials (e.g., pipette tips, absorbent paper).[5][6]
- The container must be in good condition, free of leaks, and have a secure, tight-fitting lid.[6]
- As soon as the first drop of waste is added, label the container with a hazardous waste tag.
[6] The label must include:
 - The words "Hazardous Waste"

- The full chemical name: "**2-Bromononane**"
- All chemical constituents and their approximate percentages.[6]
- Relevant hazard warnings (e.g., Toxic, Environmental Hazard).[6]
- Do not overfill the container; leave at least 5% of the volume as headspace to allow for thermal expansion.[6]

3. Storage of Waste:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[6]
- The storage area should be cool, dry, and well-ventilated, away from direct sunlight, heat, and ignition sources.[5][6]
- Ensure the container is stored in secondary containment, such as a chemically resistant tub, to contain potential leaks.[6]

4. Final Disposal:

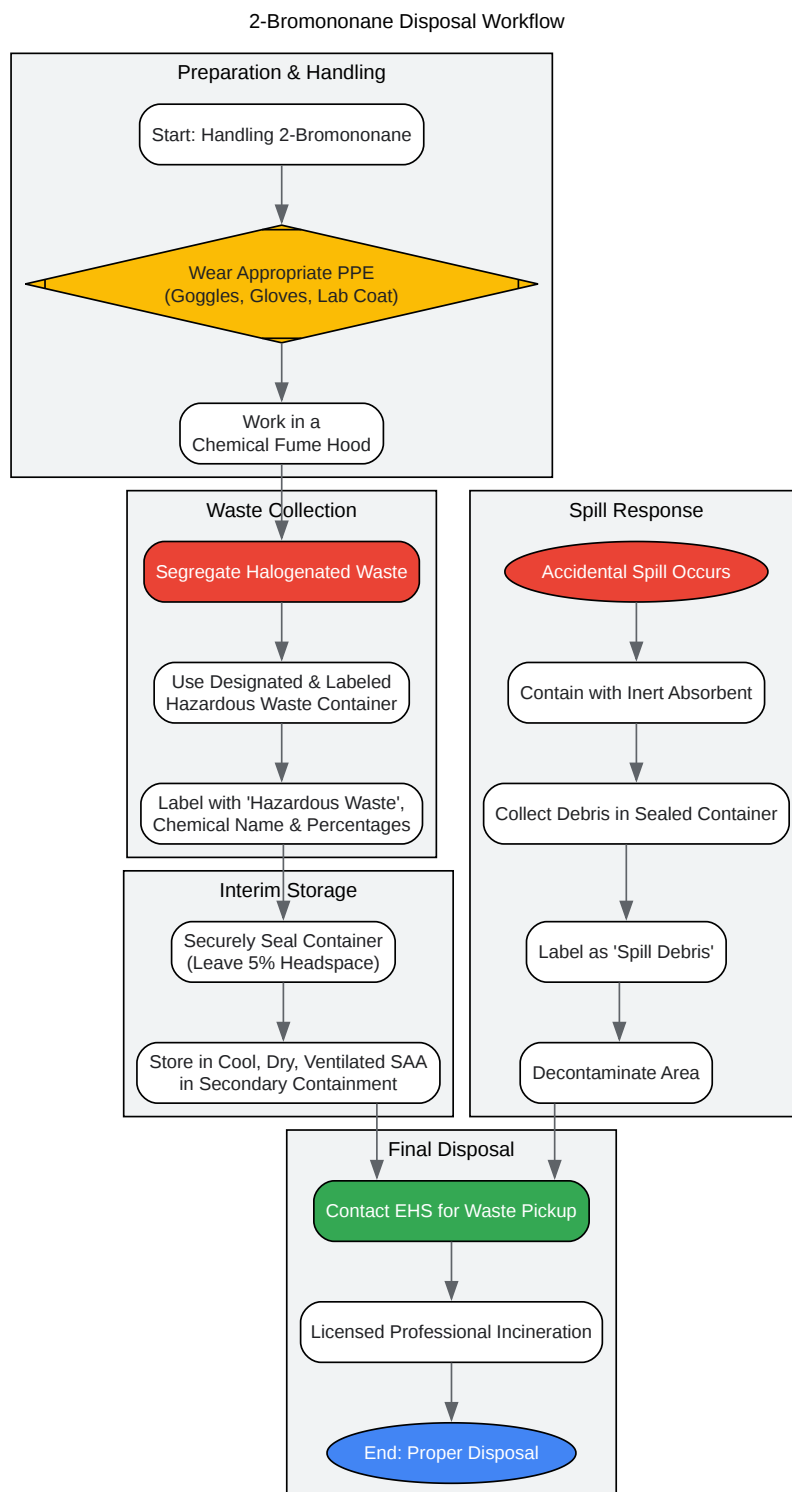
- The final disposal of **2-bromononane** must be conducted by a licensed professional waste disposal service.[5]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste.[6]
- The preferred method of disposal is high-temperature incineration.[6]

Accidental Spill Management

In the event of a **2-bromononane** spill, follow these procedures immediately:

- Evacuate and Ventilate: Evacuate all non-essential personnel from the spill area and ensure the area is well-ventilated.[5]
- Wear Appropriate PPE: Don chemical safety goggles, protective gloves, and a lab coat before addressing the spill.[5]

- Contain the Spill: Use an inert absorbent material, such as vermiculite, sand, or a commercial sorbent pad, to contain the leak.[\[5\]](#)[\[6\]](#)
- Collect the Waste: Carefully collect the absorbed material and place it in a sealed, leak-proof container.[\[6\]](#)
- Label as Hazardous Waste: Label the container with a hazardous waste tag, identifying the contents as "Spill Debris" containing **2-bromononane**.[\[6\]](#)
- Decontaminate the Area: Clean the spill area with soap and water. All cleaning materials must be collected and disposed of as hazardous waste.[\[6\]](#)
- Request Waste Pickup: Arrange for the pickup of the spill debris through your institution's EHS department.[\[6\]](#)



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Caption: Workflow for the safe disposal of **2-bromononane**.

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